

safety and handling precautions for Benzalazine

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Compound of Interest

Compound Name: Benzalazine

Cat. No.: B126859

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An In-depth Technical Guide to the Safe Handling of **Benzalazine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzalazine, also known as benzaldehyde azine or dibenzylidenehydrazine, is an organic compound with the chemical formula $C_{14}H_{12}N_2$.^{[1][2]} It is structurally characterized by an azine functional group, where a hydrazine moiety is linked to two benzaldehyde groups.^[1] Typically appearing as a pale yellow crystalline solid or powder, it serves as an intermediate in the synthesis of various organic compounds, including those with potential antibacterial and antifungal activities.^{[2][3]} Given its reactivity and the hazardous nature of its precursors, a thorough understanding of its safety and handling precautions is critical for all laboratory personnel.

Physicochemical and Toxicological Data

Quantitative data for **Benzalazine** (CAS: 588-68-1) are summarized below. It is important to note that variations exist in the reported values across different suppliers and databases.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₂ N ₂	[1][2][3]
Molecular Weight	208.26 g/mol	[2][3]
Appearance	White to yellow powder/crystalline solid	[1][2]
Melting Point	92-94°C	[3][4]
152°C	[5]	
154°C	[1]	
Boiling Point	318.3°C (Predicted)	
Density	0.98 g/cm ³ (Predicted)	[4]
Flash Point	138.3°C	[4][5]
Solubility	Soluble in chloroform, ethyl acetate, methanol	[3]
Moderately soluble in polar solvents (e.g., alcohols)	[1]	
Less soluble in non-polar solvents	[1]	

Hazard Identification

Benzalazine is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 2.2.1: GHS Hazard Classification[2]

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity, Single Exposure	3

Table 2.2.2: Hazard and Precautionary Statements[2]

Code	Statement
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
P261	Avoid breathing dust/fume/gas/mist/vapors/spray
P280	Wear protective gloves/protective clothing/eye protection/face protection
P301+P317	IF SWALLOWED: Get medical help
P302+P352	IF ON SKIN: Wash with plenty of water
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Data

Detailed toxicological studies on **Benzalazine** are limited. The primary available acute toxicity data is listed below. It is crucial to note that no specific signaling pathways or detailed mechanisms of toxicity for **Benzalazine** (CAS 588-68-1) have been identified in the reviewed

literature. The toxicity of hydrazines, in general, is thought to involve interference with GABA synthesis.[6]

Table 2.3.1: Acute Toxicity

Route	Species	Value	Source(s)
Intraperitoneal	Mouse	LD50 > 600 mg/kg	[2][5][7]

Experimental Protocols

Synthesis of Benzalazine

The foundational method for synthesizing **Benzalazine** is the condensation reaction between benzaldehyde and hydrazine.[8] The following protocol is adapted from a procedure published in Organic Syntheses.

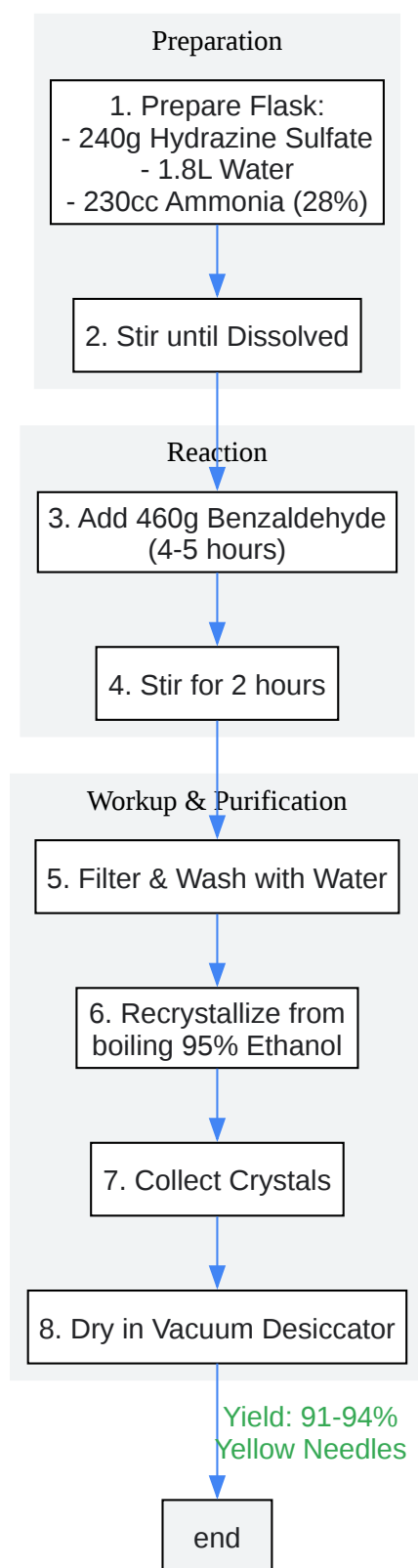
Materials:

- Hydrazine sulfate (powdered)
- 28% Aqueous ammonia
- Benzaldehyde (freed of benzoic acid by washing with sodium carbonate solution)
- 95% Ethyl alcohol
- 5-L round-bottomed flask
- Mechanical stirrer

Procedure:

- In a 5-L round-bottomed flask equipped with a mechanical stirrer, combine 240 g (1.85 moles) of powdered hydrazine sulfate, 1.8 L of water, and 230 cc (207 g, 3.4 moles) of 28% aqueous ammonia.
- Stir the mixture until the hydrazine sulfate has completely dissolved.

- Over a period of 4 to 5 hours, add 440 cc (460 g, 4.35 moles) of benzaldehyde from a separatory funnel. Vigorous stirring is essential during this addition to break up any lumps of the product that form.
- After the addition is complete, continue stirring the mixture for an additional 2 hours.
- Collect the precipitated **Benzalazine** by suction filtration and wash the solid with water. Press the product thoroughly on the Büchner funnel to remove excess water.
- For purification, dissolve the crude product in 800 cc of boiling 95% ethyl alcohol.
- Allow the solution to cool. The **Benzalazine** will separate as yellow needles.
- Collect the purified crystals by filtration. The expected yield is 350–360 g (91–94%).
- Dry the final product in a vacuum desiccator over calcium chloride to remove residual ethyl alcohol.



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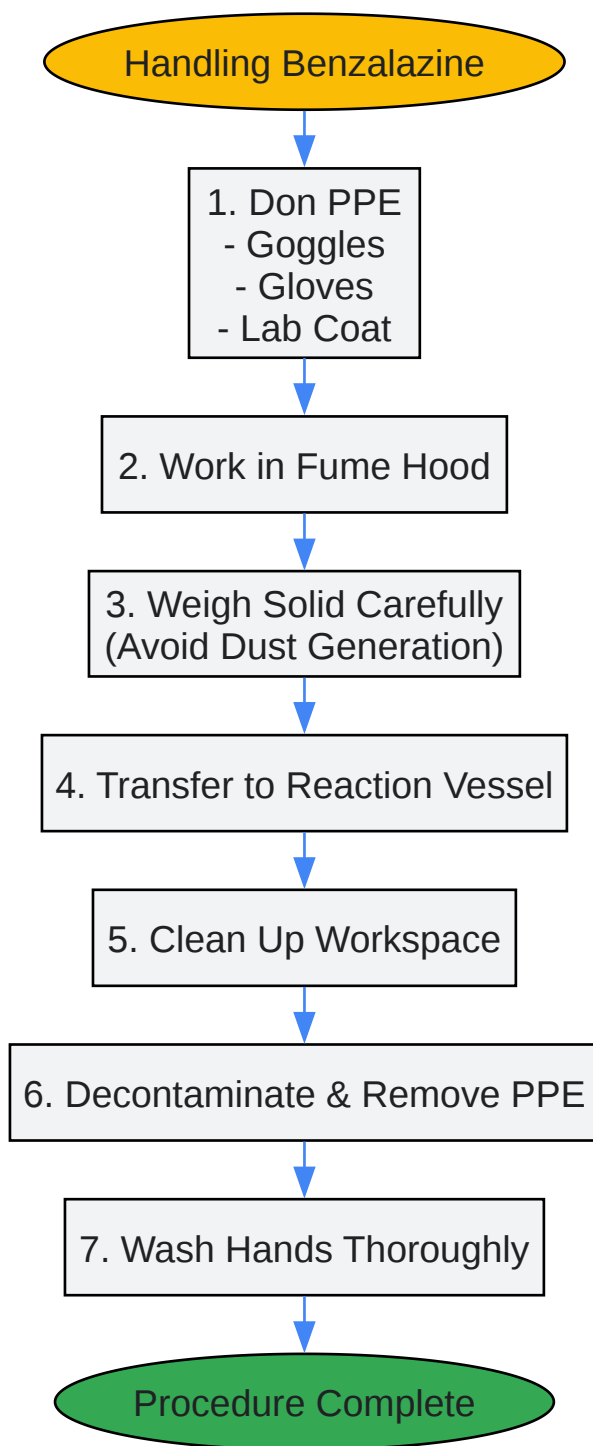
Caption: Workflow for the synthesis of **Benzalazine**.

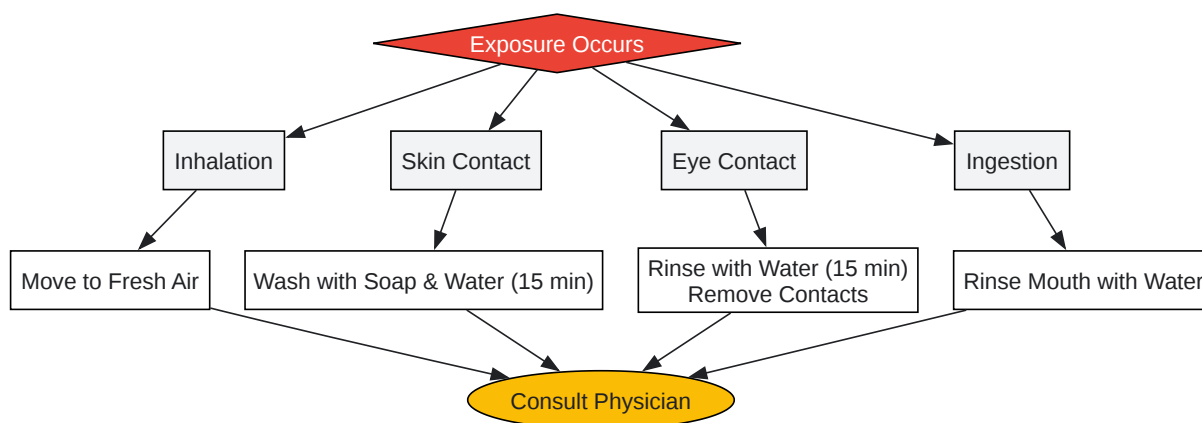
Safety and Handling

Personal Protective Equipment (PPE)

Due to its irritant nature, appropriate PPE is mandatory when handling **Benzalazine**.

- Eye Protection: Wear chemical safety goggles that conform to EN 166 (EU) or NIOSH (US) standards.[\[9\]](#)[\[10\]](#)
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber) inspected prior to use. Dispose of contaminated gloves properly.[\[9\]](#)[\[10\]](#)
- Skin and Body Protection: Wear a lab coat or long-sleeved clothing to prevent skin contact. [\[10\]](#) Ensure safety showers are accessible.[\[11\]](#)
- Respiratory Protection: Handle in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.[\[9\]](#)[\[11\]](#) If exposure limits are exceeded, use a NIOSH/MSHA or EN 136 approved respirator.[\[10\]](#)





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- To cite this document: BenchChem. [safety and handling precautions for Benzalazine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126859#safety-and-handling-precautions-for-benzalazine]

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